

Bemotrizinol (CAS: 187393-00-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: PL-100

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Abstract

Bemotrizinol (Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine), a broad-spectrum ultraviolet (UV) filter, is a key component in modern sun care formulations. This technical guide provides an in-depth overview of its core attributes, including its physicochemical properties, mechanism of action, photostability, and safety profile. Detailed methodologies for key analytical and clinical studies are presented to support research and development activities. This document aims to be a comprehensive resource for scientists and professionals engaged in the formulation and evaluation of sunscreen products.

Introduction

Bemotrizinol, marketed under trade names such as Tinosorb S and Escalol S, is a highly efficient, oil-soluble organic UV filter.^{[1][2]} Its chemical structure, a 2,4-bis(2-hydroxyphenyl)-6-phenyl-1,3,5-triazine derivative, allows for the absorption of a wide range of UV radiation, encompassing both UVA and UVB spectra.^[3] A key advantage of Bemotrizinol is its exceptional photostability, which not only ensures its sustained efficacy upon sun exposure but also allows it to stabilize other, less stable UV filters like avobenzone.^[2] This guide delves into the technical specifications and experimental validation of Bemotrizinol, providing a robust resource for its application in dermatological and cosmetic formulations.

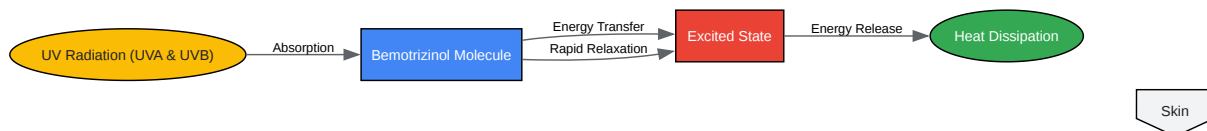
Physicochemical Properties

A thorough understanding of the physicochemical properties of Bemotrizinol is fundamental for formulation development and quality control. The key quantitative data are summarized in the table below.

Property	Value	Reference
Chemical Name	2,4-Bis[4-(2-ethylhexyloxy)-2-hydroxyphenyl]-6-(4-methoxyphenyl)-1,3,5-triazine	[3]
CAS Number	187393-00-6	[3]
Molecular Formula	C ₃₈ H ₄₉ N ₃ O ₅	[3]
Molecular Weight	627.81 g/mol	[4]
Appearance	Light yellow to yellow powder	[1]
Melting Point	83-85 °C	[5]
Solubility	Oil-soluble, insoluble in water	[1][2]
UV Absorption Maxima (λ _{max})	310 nm (UVB) and 343 nm (UVA)	[1]

Mechanism of Action

Bemotrizinol's primary function is the absorption of UV radiation, thereby preventing it from penetrating the skin and causing cellular damage. The absorbed UV energy is then dissipated as harmless heat. This process is highly efficient and, due to the molecule's stable structure, does not lead to significant degradation of the filter itself.



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Bemotrizinol's UV radiation absorption and energy dissipation pathway.

Experimental Protocols

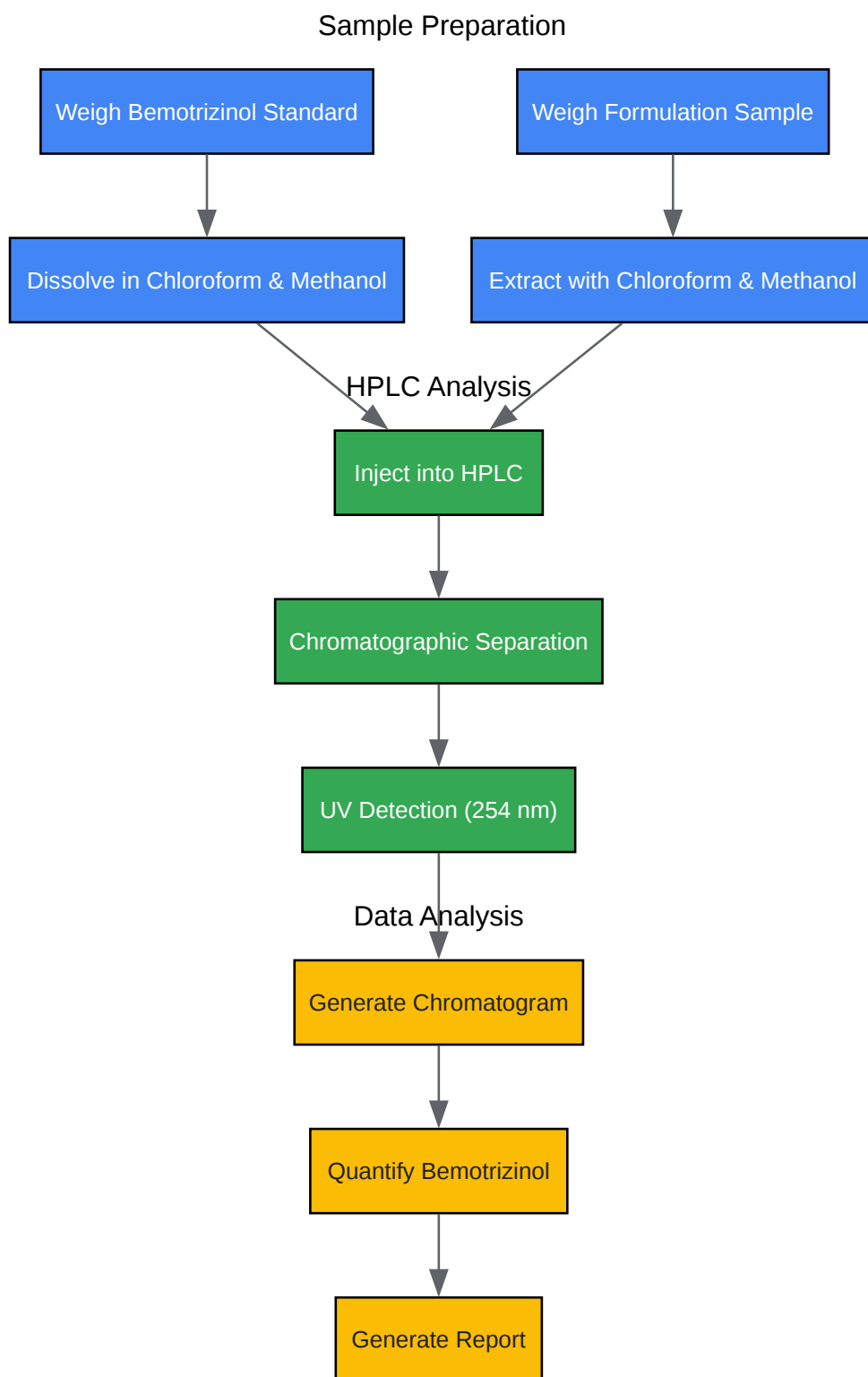
This section provides detailed methodologies for key experiments relevant to the evaluation of Bemotrizinol.

High-Performance Liquid Chromatography (HPLC) for Assay and Purity

This method is for the quantitative determination of Bemotrizinol in raw materials and finished formulations.

- Instrumentation:
 - HPLC system with a UV detector (Shimadzu model no. SPD-M10A VP with LC solution software or equivalent).[6]
 - Column: μ Bondapak C18 (3.9 $\times$ 300 mm, 10-micron particle size) or Waters X Bridge column.[1][6]
- Chromatographic Conditions:
 - Mobile Phase Option 1: Methanol (100%).[6]
 - Mobile Phase Option 2: Acetonitrile: Tetrahydrofuran: Water (38:38:24, v/v/v).[1]
 - Flow Rate: 2.5 mL/min.[6]
 - Detection Wavelength: 254 nm.[6]
 - Injection Volume: 20 μ L.[6]
 - Run Time: 30 minutes.[6]
- Standard Solution Preparation:

- Accurately weigh about 13 mg of Bemotrizinol working standard into a 100 mL volumetric flask.[\[6\]](#)
- Add approximately 10 mL of chloroform and sonicate for five minutes to dissolve.[\[6\]](#)
- Make up to volume with methanol.[\[6\]](#)
- Sample Solution Preparation (for a cream formulation):
 - Accurately weigh a quantity of the cream equivalent to 25 mg of Bemotrizinol into a 50 mL volumetric flask.[\[5\]](#)
 - Add 10 mL of chloroform and sonicate for 20 minutes.[\[5\]](#)
 - Make up to volume with methanol.[\[5\]](#)
 - Pipette 5 mL of this solution and dilute to 20 mL with methanol.[\[5\]](#)
- Validation Parameters: The method should be validated according to ICH guidelines for linearity, accuracy, precision (intra-day and inter-day), selectivity, robustness, limit of detection (LOD), and limit of quantification (LOQ).[\[1\]](#)[\[6\]](#)



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A typical workflow for the HPLC analysis of Bemotrizinol.

Clinical Pharmacokinetic Evaluation (Based on NCT04355286)

This protocol outlines a study to assess the systemic absorption of Bemotrizinol under maximal use conditions.^[7]

- Study Design:
 - Open-label, one-arm pilot study.^[7]
 - 14 healthy adult subjects.^[7]
- Objectives:
 - Primary: To determine if Bemotrizinol is absorbed into the systemic circulation from a topical formulation containing 6% Bemotrizinol under maximal use conditions.^[7]
 - Secondary: To gather preliminary pharmacokinetic (PK) data and validate study procedures.^[7]
- Procedure:
 - Screening Period: 30 days.^[7]
 - Treatment Period: 4 days (Days 1-4). Subjects are admitted to a clinical research unit.^[7]
 - Application: A topical sunscreen formulation with 6% Bemotrizinol is applied four times daily at 0, 2, 4, and 6 hours after the first application.^[7]
 - Blood Sampling: Blood samples are collected for the determination of plasma concentrations of Bemotrizinol from before the first application up to 264 hours after the first application.^[7]
 - Follow-up: Subjects return for follow-up visits on Days 8 and 12.^[7]
- Analysis:

- Plasma concentrations of Bemotrizinol are measured using a validated bioanalytical method.

Photoallergic Potential Assessment (Based on NCT05254912)

This study evaluates the potential of Bemotrizinol to induce a photoallergic response.[\[8\]](#)

- Study Design:
 - Evaluation of a sunscreen oil with 6% Bemotrizinol and 10% ethanol as a penetration enhancer compared to a vehicle control and Bemotrizinol in petrolatum.[\[8\]](#)
- Procedure:
 - Minimal Erythema Dose (MED) Determination: Each subject's MED is determined on the lower back.[\[8\]](#)
 - Induction Phase:
 - Test materials are applied to designated patches and affixed to both sides of the back for approximately 24 hours.[\[8\]](#)
 - One side is designated for irradiation, and the other serves as a treated, non-irradiated control.[\[8\]](#)
 - After patch removal, the irradiation sites are exposed to solar simulated light at two times the individual's MED.[\[8\]](#)
 - Challenge Phase:
 - Approximately 10 to 21 days after the last induction application, duplicate patches are applied to previously unexposed sites.[\[9\]](#)
 - After 24 hours, the patches are removed, and the test sites on one side are irradiated with a non-erythrogenic dose of UVA radiation (10 J/cm²).
 - The other side serves as a non-irradiated control.[\[9\]](#)

- Evaluation:
 - Skin reactions are evaluated at 24 and 48 hours post-irradiation using an erythema grading scale.[\[10\]](#)

Safety and Efficacy

Safety Profile

Bemotrizinol has a favorable safety profile. Studies have shown that it does not cause sensitization, photo-irritation, or photosensitization.[\[1\]](#) It is not genotoxic and exhibits low penetration through human skin (<0.1%).[\[1\]](#) Furthermore, in vitro studies have indicated that Bemotrizinol does not have estrogenic or androgenic activity.[\[2\]](#)

Safety Endpoint	Result	Reference
Phototoxicity in humans	Not phototoxic	[1]
Photoallergenicity in humans	Not photoallergenic	[1]
Skin Sensitization	Not a sensitizer	[1]
Genotoxicity	Not genotoxic	[1]
Dermal Penetration (in vitro)	<0.1%	[1]
Estrogenic/Androgenic Activity (in vitro)	No significant activity	[2]

Efficacy

Bemotrizinol is a highly effective broad-spectrum UV absorber, covering the full UVA and UVB range.[\[1\]](#) It demonstrates remarkable photostability, with 98.4% remaining intact even after exposure to 50 Minimal Erythematol Doses (MEDs).[\[1\]](#) A key feature of Bemotrizinol is its synergistic effect with other UV filters, enhancing the Sun Protection Factor (SPF) of formulations.[\[1\]](#)

Regulatory Status

Bemotrizinol has been approved for use in sunscreens in the European Union since 2000, as well as in other regions including Australia, China, Korea, and Taiwan, with a maximum permitted concentration of 10%.^[11] In the United States, an OTC Monograph Order Request (OMOR) was submitted to the FDA in October 2024, with a potential decision on its approval as a Generally Recognized as Safe and Effective (GRASE) ingredient expected by March 2026.^[12]

Conclusion

Bemotrizinol (CAS: 187393-00-6) is a well-characterized, high-performance broad-spectrum UV filter with a strong safety and efficacy profile. Its exceptional photostability and synergistic properties make it an invaluable ingredient in the development of advanced sun care products. The detailed experimental protocols provided in this guide offer a practical resource for researchers and formulators working with this key sunscreen active. As regulatory approval expands, Bemotrizinol is poised to play an increasingly important role in protecting skin from the harmful effects of UV radiation.

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